

# Application Notes and Protocols for MW-150 in Cognitive Function Studies

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## Compound of Interest

Compound Name: Mw-150

Cat. No.: B3025696

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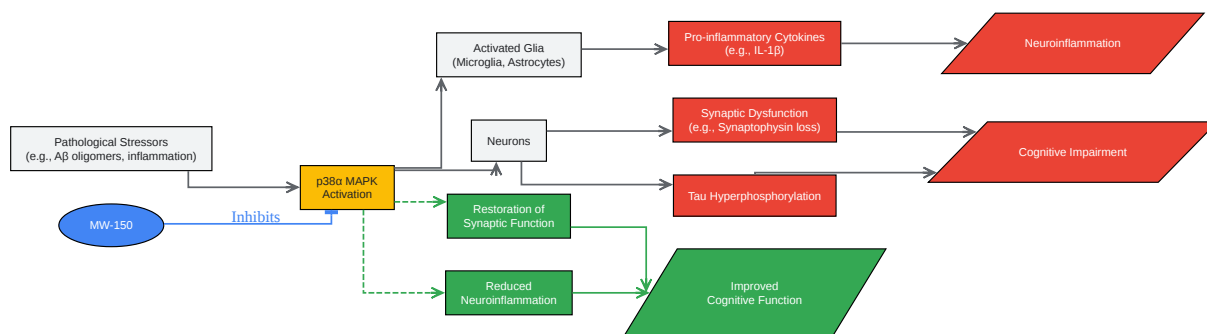
These application notes provide a comprehensive overview of the administration protocols for **MW-150** (MW01-18-150SRM), a selective, orally active, and central nervous system (CNS) penetrant inhibitor of p38 $\alpha$  mitogen-activated protein kinase (MAPK). The protocols are intended for preclinical and clinical research focused on evaluating the efficacy of **MW-150** in improving cognitive function, particularly in the context of neurodegenerative diseases such as Alzheimer's disease.

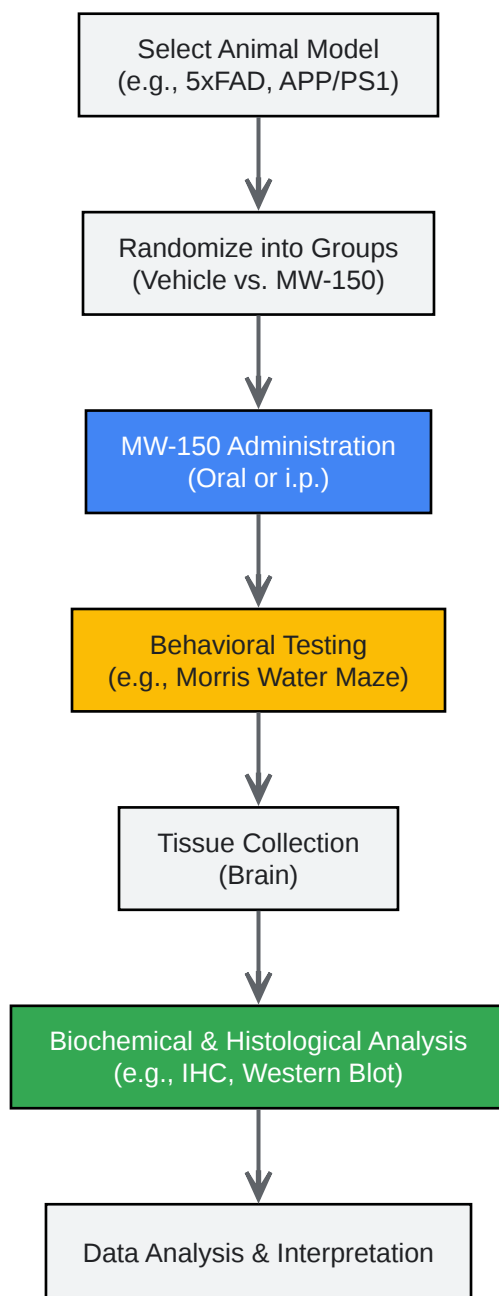
## Mechanism of Action

**MW-150** is a novel therapeutic candidate that targets the dysregulation of brain inflammation and synaptic dysfunction, which are common features in the progression of various CNS disorders.[1][2] Its primary mechanism of action is the selective inhibition of p38 $\alpha$  MAPK, a key serine/threonine protein kinase involved in stress-activated signaling pathways.[1][3] In neurodegenerative conditions, the p38 $\alpha$  MAPK pathway is over-activated in both glial cells and neurons.[4][5] This overactivation contributes to a feedback loop of neuroinflammation and synaptic dysfunction.[1] **MW-150** attenuates this by reducing the production of pro-inflammatory cytokines, such as IL-1 $\beta$ , from activated glia and modulating pathological processes within neurons, including tau phosphorylation and synaptic protein loss.[6][7][8]

## Signaling Pathway of MW-150

The diagram below illustrates the proposed signaling pathway through which **MW-150** exerts its therapeutic effects.





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